Chemical Structure and Properties of 2-(4-Chlorophenyl)butanoic Acid

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Compound of Interest

Compound Name:	*2-(4-Chlorophenyl)butanoic acid*
CAS No.:	*29645-00-9*
Cat. No.:	*B1616835*

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Executive Summary

2-(4-Chlorophenyl)butanoic acid (CAS: 20629-35-0) represents a critical scaffold in medicinal chemistry, serving as both a lipophilic analog of the 2-arylpropionic acid (profen) class of non-steroidal anti-inflammatory drugs (NSAIDs) and a versatile chiral building block.[1] Unlike its propionic acid counterparts (e.g., Ibuprofen), the butanoic acid backbone introduces increased steric bulk and lipophilicity at the

-position, significantly altering its pharmacokinetic profile and binding affinity.

This guide provides a comprehensive technical analysis of the molecule, detailing its physiochemical architecture, validated synthetic protocols, analytical characterization, and pharmaceutical relevance. It is designed for researchers requiring high-fidelity data for drug design, metabolic stability studies, or asymmetric synthesis benchmarking.[2]

Part 1: Molecular Architecture & Physiochemical Properties[1]

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Structural Analysis

The molecule consists of a butyric acid backbone substituted at the

-carbon (C2) with a para-chlorophenyl ring.[1][2] This structure creates a chiral center at C2, existing as two enantiomers (

and

).

- Lipophilic Enhancement: The chlorine atom at the para-position exerts a dual effect: it withdraws electrons via induction (

  -effect) while donating electron density via resonance (

  -effect), ultimately deactivating the ring toward electrophilic aromatic substitution but significantly increasing lipophilicity compared to the unsubstituted phenyl analog.[1][2]

- Metabolic Blockade: The C4-chlorine substituent effectively blocks para-hydroxylation, a primary metabolic clearance pathway for phenyl-bearing drugs (mediated by CYP450 isoforms), thereby potentially extending the molecule's half-life in vivo.[1][2]

Physiochemical Data Table[2]

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Property	Value / Description	Relevance
IUPAC Name	2-(4-Chlorophenyl)butanoic acid	Official nomenclature
CAS Number	20629-35-0	Registry identification
Molecular Formula		Stoichiometry
Molecular Weight	198.65 g/mol	Mass spectrometry calibration
pKa (Predicted)	4.21 ± 0.10	Ionization state at physiological pH (7.[1][2][3]4)
LogP (Octanol/Water)	~2.9 - 3.1	High membrane permeability prediction
Melting Point	83–85 °C	Solid-state characterization
Chiral Center	C2 (-carbon)	Requires enantioselective analysis

Structure-Property Relationship (Graphviz)[1]

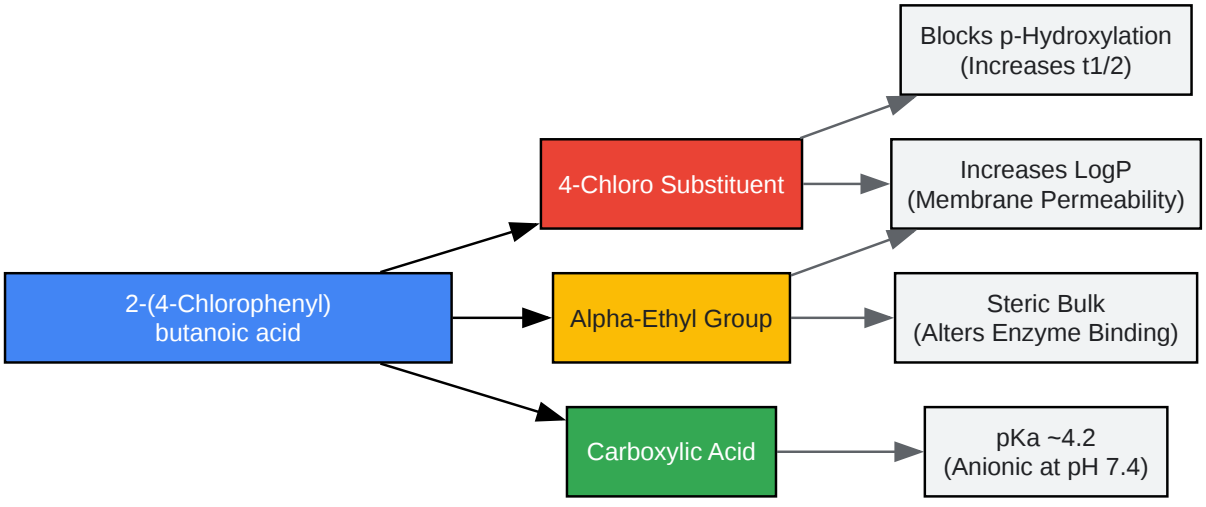

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Figure 1: Structure-Activity Relationship (SAR) map illustrating how specific functional groups influence the pharmacokinetic properties of the molecule.[1]

Part 2: Synthetic Methodology

The synthesis of **2-(4-chlorophenyl)butanoic acid** typically proceeds via the

-alkylation of an arylacetate ester.[1][2] This method is preferred for its scalability and reliability.

Reaction Logic

- Substrate: Ethyl 4-chlorophenylacetate.[2]
- Base: Lithium Diisopropylamide (LDA) or Sodium Hydride (NaH) is used to generate the enolate.[2] LDA is preferred for kinetic control at low temperatures (-78°C) to minimize self-condensation.[1]
- Electrophile: Ethyl iodide (EtI) introduces the ethyl chain.[2]
- Hydrolysis: Basic hydrolysis (LiOH or NaOH) converts the ester to the free acid.[2]

Validated Protocol: -Alkylation Route

Safety Note:This protocol involves pyrophoric bases and alkylating agents.[2] Perform all steps under an inert atmosphere (Nitrogen or Argon) in a fume hood.

Step 1: Enolate Formation & Alkylation[1][2]

- Setup: Flame-dry a 250 mL round-bottom flask equipped with a magnetic stir bar and rubber septum. Purge with Argon.
- Reagent Prep: Add Ethyl 4-chlorophenylacetate (10.0 mmol, 1.0 eq) to anhydrous THF (50 mL). Cool the solution to -78°C (Dry ice/Acetone bath).
- Deprotonation: Slowly add LDA (1.1 eq, 2.0 M in THF/heptane) dropwise over 15 minutes. The solution typically turns yellow/orange, indicating enolate formation. Stir for 30 minutes at -78°C.
- Alkylation: Add Ethyl iodide (1.2 eq) dropwise.

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- Reaction: Allow the mixture to warm slowly to room temperature over 4 hours. Monitor by TLC (Hexane/EtOAc 9:1) for the disappearance of the starting material.[2]
- Quench: Quench with saturated aqueous

  (20 mL). Extract with Diethyl Ether (3 x 30 mL). Dry organic layers over

  and concentrate in vacuo.

Step 2: Hydrolysis

- Dissolution: Dissolve the crude alkylated ester in a mixture of THF:MeOH:Water (3:1:1, 50 mL).
- Saponification: Add LiOH·H2O (3.0 eq).[2] Stir vigorously at room temperature for 12 hours.
- Workup: Acidify the reaction mixture to pH ~2 using 1M HCl. A white precipitate (the product) should form.[2]
- Isolation: Extract with Ethyl Acetate (3 x 30 mL). Wash with brine, dry over

  , and concentrate.
- Purification: Recrystallize from Hexane/Ethyl Acetate to yield pure **2-(4-chlorophenyl)butanoic acid**.

Synthesis Workflow Diagram

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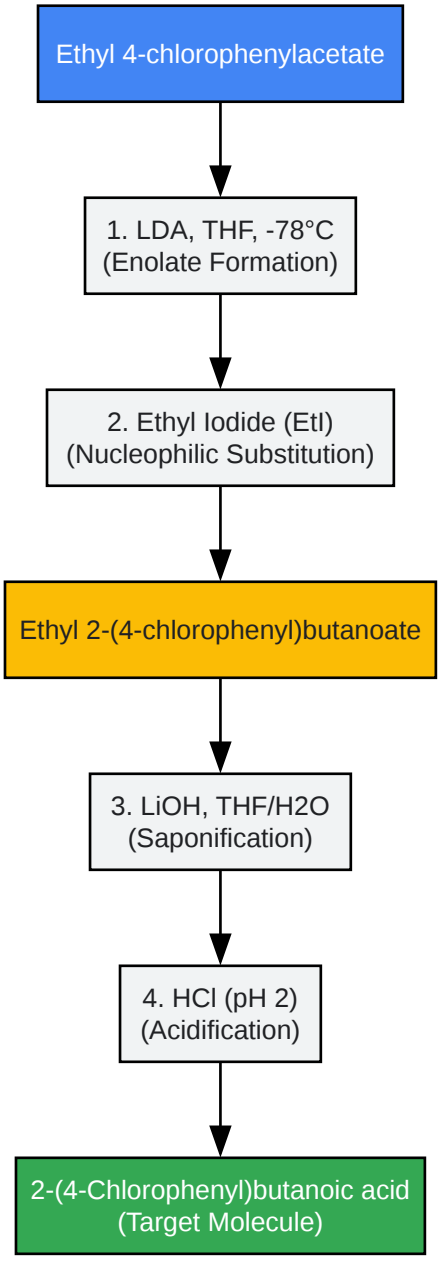

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Figure 2: Step-by-step synthetic pathway from the phenylacetate precursor to the final carboxylic acid.

Part 3: Analytical Characterization[1]

Trustworthy identification relies on orthogonal analytical methods.[2] The following parameters are expected for the purified compound.

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Spectroscopic Profile[2]

- H NMR (400 MHz,

  ):

  - 11.0–12.0 (br s, 1H, -COOH)
  - 7.28–7.32 (m, 2H, Ar-H, meta to alkyl)
  - 7.22–7.26 (m, 2H, Ar-H, ortho to alkyl)
  - 3.45 (t,

    Hz, 1H, Ar-CH-COOH)[1]
  - 1.75–2.10 (m, 2H, -CH

    -)[1]
  - 0.92 (t,

    Hz, 3H, -CH

)
- IR Spectroscopy (ATR):
  - 1700–1725 cm

    (Strong C=O stretch, carboxylic acid dimer)[1]
  - 2800–3100 cm

    (Broad O-H stretch)[1]
  - 1090 cm

    (Ar-Cl stretch)[1]

Chiral HPLC Method (Enantiomeric Purity)

Since the biological activity of 2-arylalkanoic acids often resides in the

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-enantiomer (due to COX enzyme homology), chiral separation is critical.[1]

- Column: Chiralcel OD-H or AD-H (Cellulose-based).[1][2]
- Mobile Phase: Hexane : Isopropanol (98 :[2] 2) with 0.1% Trifluoroacetic acid (TFA).[2]
- Flow Rate: 1.0 mL/min.[2]
- Detection: UV @ 254 nm.[2]
- Expected Result: Baseline separation of

  and

  enantiomers.

Part 4: Pharmaceutical & Research Applications[1][2]

NSAID Pharmacophore Development

2-(4-Chlorophenyl)butanoic acid serves as a "stripped-down" model for the Profen class of drugs.[1][2]

- Mechanism: Structurally, it mimics the arachidonic acid transition state in the Cyclooxygenase (COX) active site. The 4-chloro group enhances hydrophobic interaction within the enzyme channel.[1]
- Research Use: It is frequently used in Quantitative Structure-Activity Relationship (QSAR) studies to determine the steric limits of the COX binding pocket.[1][2] The ethyl group (butanoic acid) is bulkier than the methyl group (propionic acid/Ibuprofen), often resulting in altered COX-1 vs. COX-2 selectivity.[1]

Metabolic Stability Probe

In drug metabolism studies, this molecule is used to demonstrate the "Chloro-blocking effect."[2]

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- Concept: The unsubstituted analog, 2-phenylbutanoic acid, is rapidly metabolized via para-hydroxylation.[1][2]

- Application: Researchers use the 4-chloro derivative to shunt metabolism towards alternative pathways (e.g., glucuronidation of the carboxylic acid or

  -oxidation of the ethyl chain), thereby validating metabolic soft-spot identification algorithms.[1]

Intermediate for Indobufen Synthesis

While Indobufen (an antiplatelet agent) possesses a complex nitrogenous substituent, **2-(4-chlorophenyl)butanoic acid** is chemically related to the intermediates used to construct the Indobufen core.[1] It serves as a reference standard for impurity profiling in the synthesis of 2-arylbutanoic acid derivatives.[1][2]

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